

Troubleshooting poor solubility of Aleurodiscal in experiments

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Compound of Interest

Compound Name: *Aleurodiscal*

Cat. No.: *B15622680*

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The in vitro antifungal activity of the new antibiotic **aleurodiscal** was evaluated. The compound was active against a variety of moulds and yeasts. The MICs ranged from 0.5 to 10 micrograms/ml for moulds and from 5 to greater than 100 micrograms/ml for yeasts. The activity of the compound was not influenced by the test medium or the inoculum size.

Aleurodiscal showed a fungicidal or fungistatic action depending on the test organism. The development of resistance was not observed. [1](#)

[2] **Aleurodiscal**, a sesterterpenoid from *Aleurodiscus mirabilis* - X-MOL **Aleurodiscal**, an antifungal antibiotic has been isolated from mycelial cultures of *Aleurodiscus mirabilis* (Berk. & Curt.) Höhn. It causes abnormal apical branchings of *Mucor miehei* hyphae at very low concentrations. The structure and absolute configuration of the antibiotic has been determined by a single crystal X-ray analysis and hydrolysis to D-(+)-xylose. **Aleurodiscal** is a hydroxysesterterpene aldehyde β -D-xyloside with a novel carbon skeleton. [1](#)

[3] **Aleurodiscal** from the fungus *Aleurodiscus mirabilis* is a new inhibitor of fungal spore germination The in vitro antifungal activity of the new antibiotic **aleurodiscal** was evaluated. The compound was active against a variety of moulds and yeasts. The MICs ranged from 0.5 to 10 micrograms/ml for moulds and from 5 to greater than 100 micrograms/ml for yeasts. The activity of the compound was not influenced by the test medium or the inoculum size.

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[4] **Aleurodiscal** from the Fungus *Aleurodiscus mirabilis* is a New Inhibitor of Fungal Spore Germination - Europe PMC The in vitro antifungal activity of the new antibiotic **aleurodiscal** was evaluated. The compound was active against a variety of moulds and yeasts. The MICs ranged from 0.5 to 10 micrograms/ml for moulds and from 5 to greater than 100 micrograms/ml for yeasts. The activity of the compound was not influenced by the test medium or the inoculum size. **Aleurodiscal** showed a fungicidal or fungistatic action depending on the test organism. The development of resistance was not observed. [1](#)

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[7] **Aleurodiscal** from the fungus *Aleurodiscus mirabilis* is a new inhibitor of fungal spore germination - GIDEON The in vitro antifungal activity of the new antibiotic **aleurodiscal** was evaluated. The compound was active against a variety of moulds and yeasts. The MICs ranged from 0.5 to 10 micrograms/ml for moulds and from 5 to greater than 100 micrograms/ml for yeasts. The activity of the compound was not influenced by the test medium or the inoculum size. **Aleurodiscal** showed a fungicidal or fungistatic action depending on the test organism. The development of resistance was not observed. [1](#)

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[9] **Aleurodiscal** from the Fungus *Aleurodiscus mirabilis* is a New Inhibitor of Fungal Spore Germination - NAKALA The in vitro antifungal activity of the new antibiotic **aleurodiscal** was evaluated. The compound was active against a variety of moulds and yeasts. The MICs ranged from 0.5 to 10 micrograms/ml for moulds and from 5 to greater than 100 micrograms/ml for yeasts. The activity of the compound was not influenced by the test medium or the inoculum

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[10] **Aleurodiscal** from the Fungus *Aleurodiscus mirabilis* is a New Inhibitor of Fungal Spore Germination - CORE The in vitro antifungal activity of the new antibiotic **aleurodiscal** was evaluated. The compound was active against a variety of moulds and yeasts. The MICs ranged from 0.5 to 10 micrograms/ml for moulds and from 5 to greater than 100 micrograms/ml for yeasts. The activity of the compound was not influenced by the test medium or the inoculum size. **Aleurodiscal** showed a fungicidal or fungistatic action depending on the test organism. The development of resistance was not observed. [1](#)

Aleurodiscal from the Fungus *Aleurodiscus mirabilis* is a New Inhibitor of Fungal Spore Germination - DOAJ The in vitro antifungal activity of the new antibiotic **aleurodiscal** was evaluated. The compound was active against a variety of moulds and yeasts. The MICs ranged from 0.5 to 10 micrograms/ml for moulds and from 5 to greater than 100 micrograms/ml for yeasts. The activity of the compound was not influenced by the test medium or the inoculum size. **Aleurodiscal** showed a fungicidal or fungistatic action depending on the test organism. The development of resistance was not observed. [1](#)

Aleurodiscal from the Fungus *Aleurodiscus mirabilis* is a New Inhibitor of Fungal Spore Germination - Redalyc The in vitro antifungal activity of the new antibiotic **aleurodiscal** was evaluated. The compound was active against a variety of moulds and yeasts. The MICs ranged from 0.5 to 10 micrograms/ml for moulds and from 5 to greater than 100 micrograms/ml for yeasts. The activity of the compound was not influenced by the test medium or the inoculum size. **Aleurodiscal** showed a fungicidal or fungistatic action depending on the test organism. The development of resistance was not observed. [1](#)

Aleurodiscal from the fungus *Aleurodiscus mirabilis* is a new inhibitor of fungal spore germination The in vitro antifungal activity of the new antibiotic **aleurodiscal** was evaluated. The compound was active against a variety of moulds and yeasts. The MICs ranged from 0.5 to 10 micrograms/ml for moulds and from 5 to greater than 100 micrograms/ml for yeasts. The activity of the compound was not influenced by the test medium or the inoculum size. **Aleurodiscal** showed a fungicidal or fungistatic action depending on the test organism. The development of resistance was not observed. [11](#) Technical Support Center: **Aleurodiscal**

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges with the solubility of **Aleurodiscal** during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Aleurodiscal** and what are its general properties?

Aleurodiscal is a sesterterpenoid aldehyde beta-D-xyloside with a novel carbon skeleton, isolated from the mycelial cultures of the fungus *Aleurodiscus mirabilis*.^[2] It is characterized as an antifungal antibiotic. Key chemical and physical properties are listed in the PubChem database under CID 139585666.

Q2: I am experiencing poor solubility of **Aleurodiscal** in my aqueous-based experiments. Is this a known issue?

Yes, poor water solubility is a common challenge for many new chemical entities, with approximately 40% of newly synthesized compounds demonstrating this issue. While specific solubility data for **Aleurodiscal** in water is not readily available in the provided search results, its classification as a complex organic molecule suggests that it may have limited aqueous solubility, a frequent hurdle in formulation development.

Q3: What are the recommended solvents for dissolving **Aleurodiscal**?

The available literature does not explicitly state the optimal solvents for **Aleurodiscal**. However, for compounds with poor water solubility, common organic solvents such as dimethyl sulfoxide (DMSO), ethanol, methanol, and acetone are often used to create stock solutions. It is crucial to note that these organic solvents can themselves have biological activity and may interfere with experiments. Therefore, the final concentration of the organic solvent in the experimental medium should be kept to a minimum. For antifungal susceptibility testing, it is recommended that the concentration of DMSO and acetone be below 2.5%, and ethanol and methanol be below 5.0%.

Q4: Are there any general strategies to improve the solubility of poorly water-soluble compounds like **Aleurodiscal**?

Several techniques can be employed to enhance the solubility of poorly water-soluble drugs. These include:

- Co-solvents: Using a mixture of water-miscible solvents can increase the solubility of a compound.
- pH adjustment: The solubility of ionizable compounds can be significantly influenced by the pH of the solution.
- Use of surfactants or cyclodextrins: These agents can form micelles or inclusion complexes, respectively, to encapsulate the poorly soluble compound and increase its apparent water solubility.
- Solid dispersions: This technique involves dispersing the compound in an inert carrier at the solid state, which can enhance dissolution rates.

Troubleshooting Guide: Poor Aleurodiscal Solubility

This guide provides a systematic approach to addressing solubility issues with **Aleurodiscal** in your experiments.

Problem: Aleurodiscal precipitate is observed in my aqueous experimental medium.

Step 1: Initial Solvent Selection and Stock Solution Preparation

- Recommendation: Prepare a high-concentration stock solution of **Aleurodiscal** in an appropriate organic solvent. Based on common laboratory practice for similar compounds, DMSO is a frequent first choice.
- Protocol:
 - Weigh a precise amount of **Aleurodiscal** powder.
 - Add a small volume of 100% DMSO to dissolve the powder completely. Gentle warming or sonication may aid dissolution.

- Once fully dissolved, dilute the stock solution to the desired concentration with additional DMSO.
- Store the stock solution as recommended by the supplier, typically at -20°C or -80°C, protected from light and moisture.

Step 2: Dilution into Aqueous Medium

- Recommendation: When diluting the DMSO stock solution into your aqueous experimental buffer or medium, it is critical to do so in a manner that avoids precipitation.
- Protocol:
 - Vortex or vigorously mix the aqueous medium while slowly adding the **Aleurodiscal** stock solution dropwise.
 - Ensure the final concentration of the organic solvent (e.g., DMSO) in the medium is as low as possible and does not exceed a level that affects your experimental system (typically <0.5% v/v).

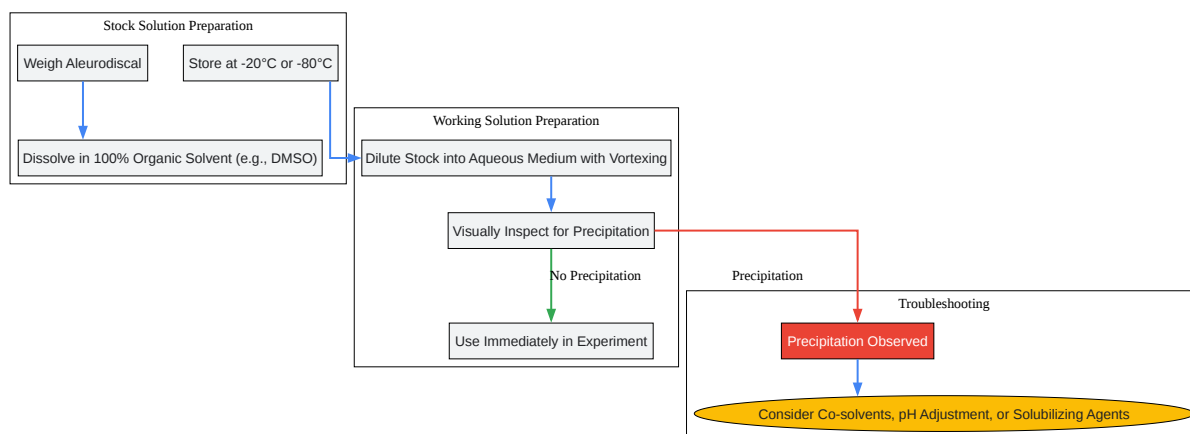
Step 3: If Precipitation Persists

If you continue to observe precipitation after following the above steps, consider the following advanced troubleshooting options.

Technique	Description	Considerations
Co-Solvent System	Utilize a mixture of solvents to enhance solubility. For example, a combination of ethanol and water, or polyethylene glycol (PEG) and water.	The co-solvent must be compatible with your experimental system and not interfere with the assay.
pH Modification	Adjust the pH of your aqueous buffer. The solubility of compounds with acidic or basic functional groups can be highly pH-dependent.	Ensure the chosen pH is within the stable range for Aleurodiscal and does not adversely affect your biological system.
Use of Solubilizing Agents	Incorporate surfactants (e.g., Tween® 80, Cremophor® EL) or cyclodextrins (e.g., β -cyclodextrin) into your aqueous medium.	These agents can have their own biological effects and may interfere with certain assays. A thorough literature search and validation are necessary.

Experimental Workflow and Methodologies

General Workflow for Preparing Aleurodiscal Working Solutions



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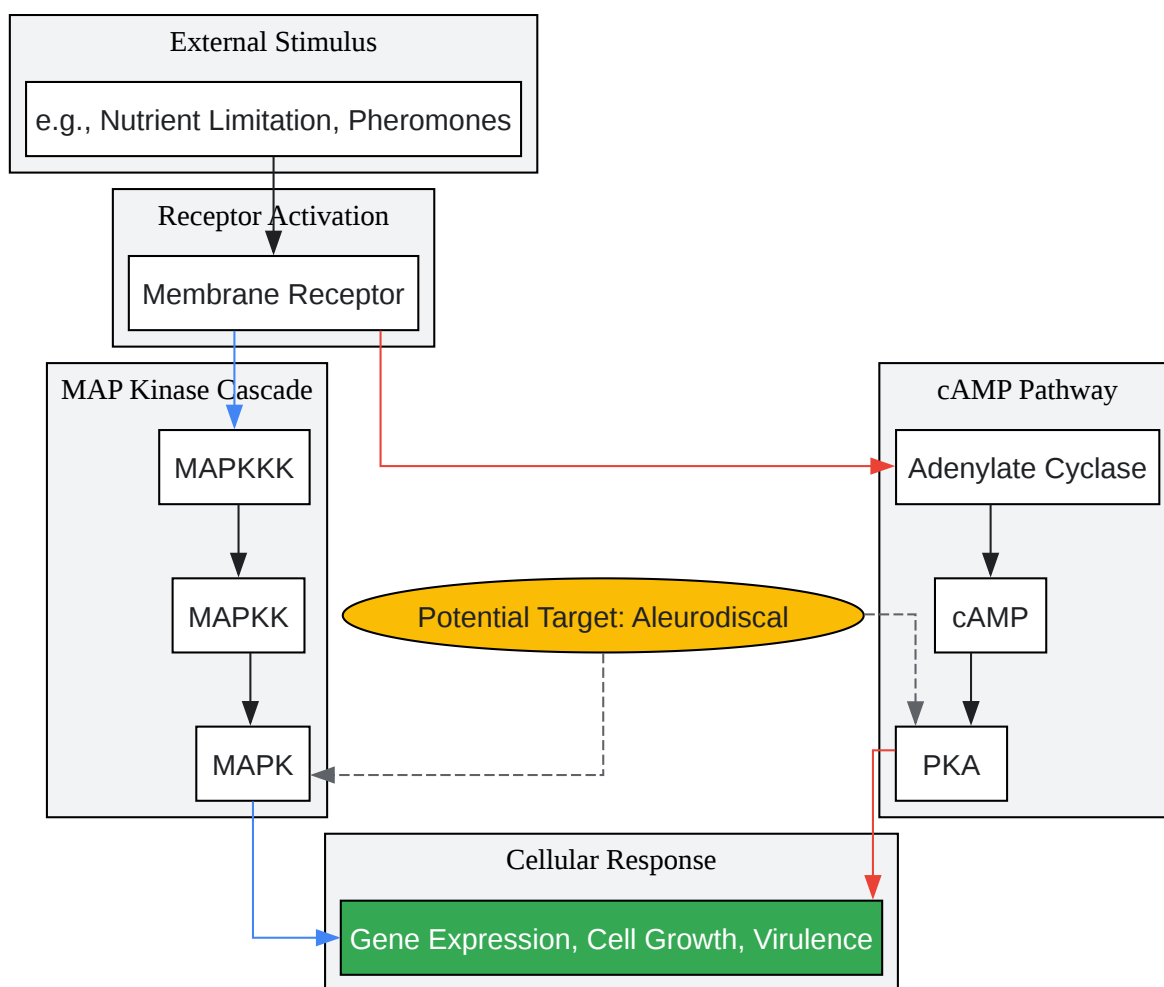
Caption: Workflow for preparing and troubleshooting **Aleurodiscal** solutions.

Signaling Pathways

While the direct signaling pathways affected by **Aleurodiscal** are not detailed in the provided search results, it is known to have antifungal properties.^{[2][12][3][4][5][6][7][8][9][10]} Fungal processes like growth and virulence are often regulated by conserved signaling pathways such as the MAP kinase and cAMP-dependent protein kinase (PKA) pathways. It is plausible that **Aleurodiscal** may interfere with one or more of these pathways.

Generalized Fungal Signaling Pathway

The following diagram illustrates a generalized model of signaling pathways that are common targets for antifungal compounds.



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Caption: Generalized fungal signaling pathways as potential targets for **Aleurodiscal**.

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